

Unveiling the Antifungal Potential of Chitin Synthase Inhibitor 13: A Technical Overview

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Compound of Interest

Compound Name: Chitin synthase inhibitor 13

Cat. No.: B15136926

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Chitin Synthase Inhibitor 13 (CSI-13), a novel non-competitive inhibitor of chitin synthase, has emerged as a promising broad-spectrum antifungal agent. This technical guide provides a comprehensive analysis of its antifungal spectrum, mechanism of action, and the experimental protocols utilized for its evaluation. The data presented is derived from the study by Du et al., who identified CSI-13 as compound 12g in their research on novel spiro-quinazolinone derivatives.

Quantitative Antifungal Spectrum of CSI-13

The in vitro antifungal activity of **Chitin Synthase Inhibitor 13** (CSI-13) has been quantified through the determination of Minimum Inhibitory Concentration (MIC) values against a panel of clinically relevant fungal pathogens. The results, summarized below, demonstrate its potent and broad-spectrum efficacy, including activity against drug-resistant strains.

Table 1: Minimum Inhibitory Concentration (MIC) of CSI-13 Against Various Fungal Strains

Fungal Strain	CSI-13 (µg/mL)	Polyoxin B (µg/mL)	Fluconazole (µg/mL)
Candida albicans (ATCC 90028)	4	8	4
Aspergillus fumigatus (ATCC 204305)	8	16	8
Cryptococcus neoformans (ATCC 90113)	4	8	4
Aspergillus flavus (ATCC 90906)	8	16	8

Table 2: Antifungal Activity of CSI-13 Against Drug-Resistant Fungal Strains

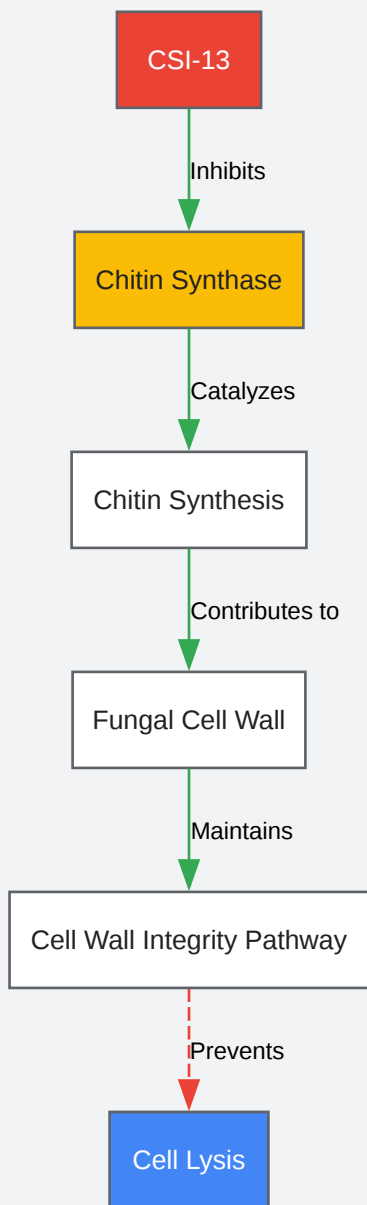
Fungal Strain	CSI-13 (µg/mL)	Polyoxin B (µg/mL)	Fluconazole (µg/mL)
Fluconazole-resistant C. albicans	8	>256	>256
Micafungin-resistant C. albicans	4	8	4

Mechanism of Action: Targeting Fungal Cell Wall Integrity

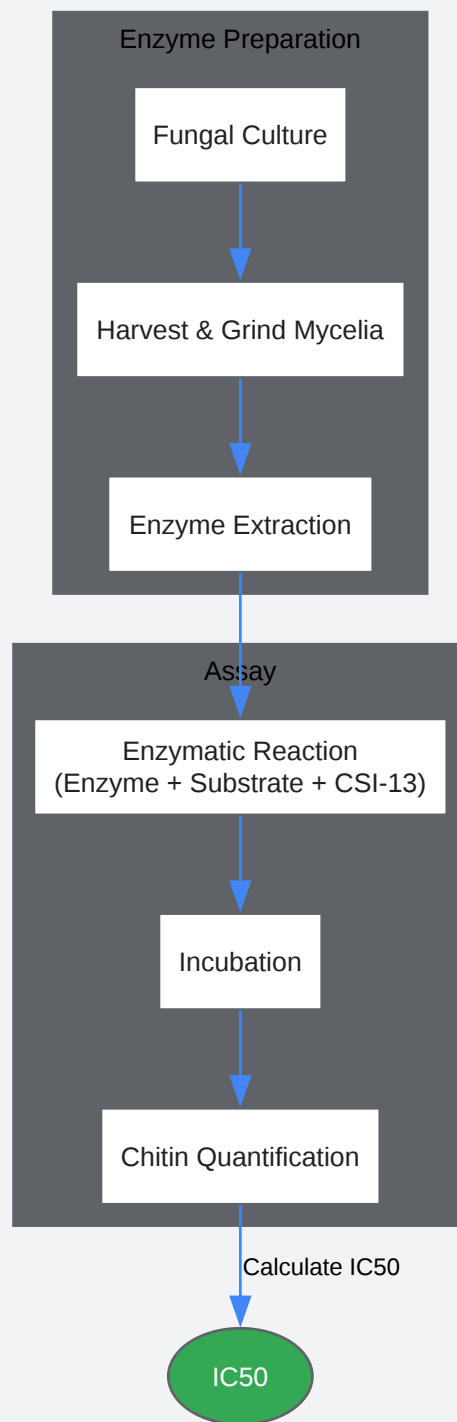
CSI-13 exerts its antifungal effect by non-competitively inhibiting chitin synthase, a crucial enzyme responsible for the synthesis of chitin, an essential component of the fungal cell wall. This inhibition disrupts the integrity of the cell wall, leading to osmotic instability and ultimately, fungal cell death.

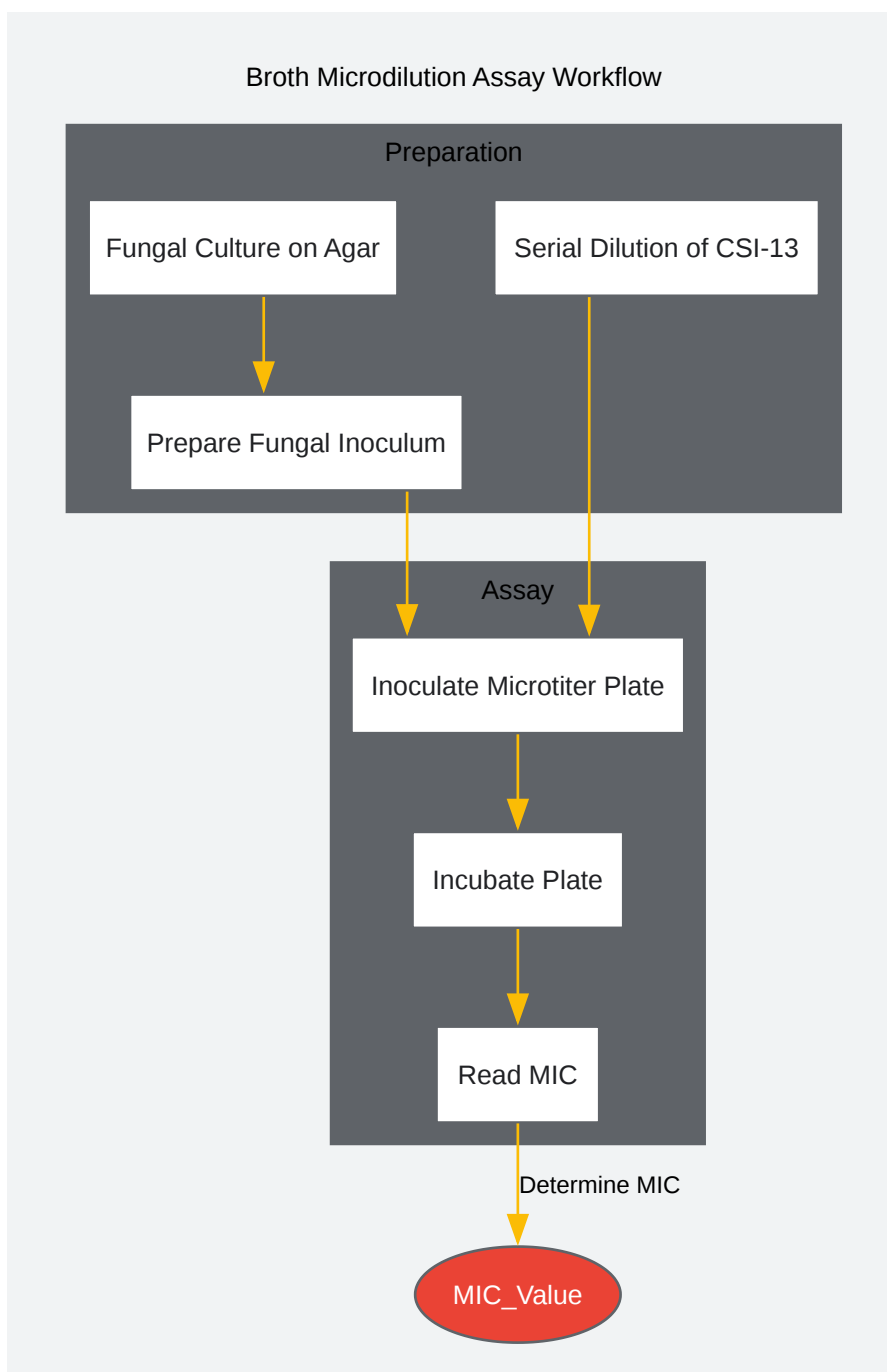
The following diagram illustrates the proposed signaling pathway affected by CSI-13. By inhibiting chitin synthase, CSI-13 disrupts the cell wall integrity pathway, a critical signaling cascade for fungal survival and response to cell wall stress.

Proposed Signaling Pathway Disruption by CSI-13



Chitin Synthase Inhibition Assay Workflow





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